2-Chlorophenyl N-phenylchlorophosphoramidate synonyms and trade names

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Compound of Interest

Compound Name:	*2-Chlorophenyl N-phenylchlorophosphoramidate*
CAS No.:	*69320-80-5*
Cat. No.:	*B3428731*

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Technical Guide: 2-Chlorophenyl N-phenylchlorophosphoramidate[1]

Executive Summary

2-Chlorophenyl N-phenylchlorophosphoramidate (CAS 69320-80-5) is a specialized organophosphorus reagent used primarily in nucleotide chemistry.[1][2] It serves as a critical phosphorylating agent for the synthesis of phosphoramidate prodrugs (e.g., ProTide technology precursors) and modified nucleoside analogues. By introducing a chiral phosphorus center functionalized with a 2-chlorophenyl leaving group and an aniline moiety, this reagent enables the stereoselective formation of P-N bonds essential for intracellular drug delivery systems.[1]

This guide details the chemical identity, structural properties, synthesis protocols, and handling requirements for this compound, designed to serve as a reference for laboratory application.

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Chemical Identity & Nomenclature

Unlike commercial pharmaceuticals with brand names, this compound is a fine chemical reagent.[1] It is identified primarily by its systematic chemical names and catalog designations.[1]

Identification Matrix

Parameter	Detail
Primary Name	2-Chlorophenyl N-phenylchlorophosphoramidate
CAS Number	69320-80-5
Molecular Formula	$C_{12}H_{10}Cl_2NO_2P$
Molecular Weight	302.09 g/mol
Physical State	Viscous oil or low-melting solid (dependent on purity/isomer ratio)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Hydrolyzes in Water

Synonyms and Trade Designations

The compound is often referenced by variations of its functional group arrangement.[1]

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Category	Synonyms / Designations
IUPAC / Systematic	2-Chlorophenyl phenylphosphoramidochloridateN-Phenylphosphoramidochloridic acid 2-chlorophenyl esterChloro(2-chlorophenoxy)phosphoryl]aniline
Structural Acronyms	2-Cl-Ph-PhPAC (Informal lab shorthand)Chlorophenyl-anilido-chlorophosphate
Commercial Catalog IDs	Sigma-Aldrich / MilliporeSigma:[1][3] (Often custom synthesis)BOC Sciences: 69320-80-5Santa Cruz Biotechnology:[1] sc-Catalog# (varies by batch)

Structural Analysis & Mechanism

The reactivity of **2-chlorophenyl N-phenylchlorophosphoramidate** is driven by the electrophilic phosphorus(V) center.[1] The presence of the electron-withdrawing chlorine atom and the 2-chlorophenoxy group makes the phosphorus highly susceptible to nucleophilic attack by hydroxyl groups (e.g., 5'-OH of nucleosides).

Structural Visualization

The following diagram illustrates the connectivity and the active sites for nucleophilic substitution.

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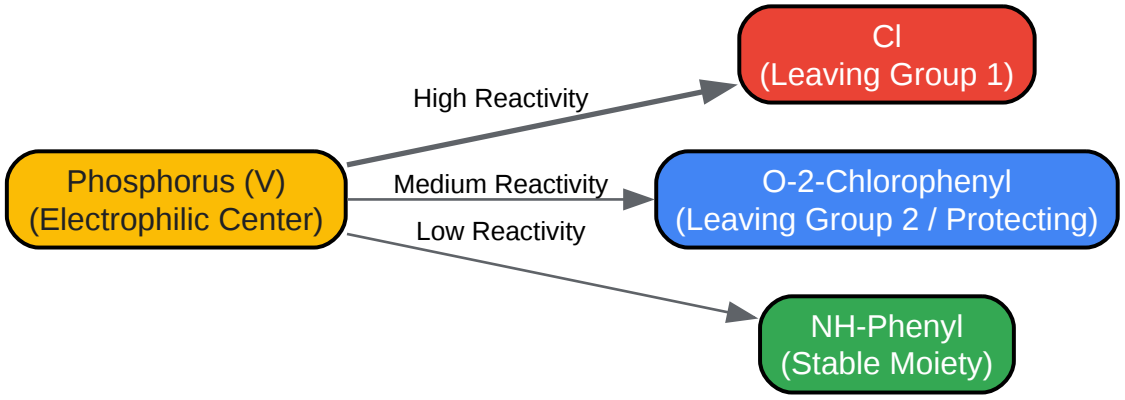

Figure 1: Reactivity Profile of 2-Chlorophenyl N-phenylchlorophosphoramidate

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Synthesis & Preparation Protocol

Note: This compound is moisture-sensitive.[1] All protocols must be performed under an inert atmosphere (Argon or Nitrogen) using anhydrous solvents.[1]

Synthetic Pathway

The standard synthesis involves the partial substitution of 2-chlorophenyl phosphorodichloridate with aniline in the presence of a base (triethylamine) to scavenge the HCl byproduct.

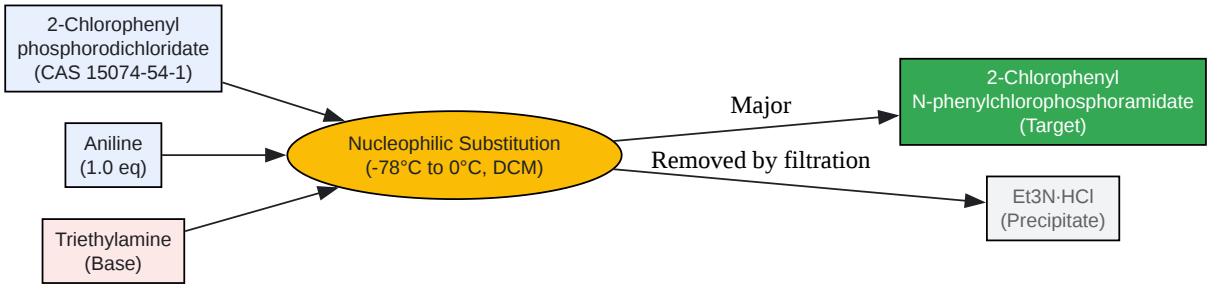

Figure 2: Synthetic Route from Phosphorodichloridate Precursor

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Laboratory Protocol (Standardized)

Prerequisites: Flame-dried glassware, anhydrous Dichloromethane (DCM), -78°C cooling bath.[1]

- Preparation: Dissolve 2-chlorophenyl phosphorodichloridate (1.0 eq, ~24.5 g/100 mmol) in anhydrous DCM (250 mL) in a 3-neck round-bottom flask. Cool to -78°C.[1]
- Addition: Mix Aniline (1.0 eq) and Triethylamine (1.1 eq) in dry DCM (50 mL). Add this mixture dropwise to the phosphorodichloridate solution over 1 hour. Critical: Maintain temperature below -70°C to prevent disubstitution.[1]
- Reaction: Allow the mixture to warm to 0°C slowly over 2–4 hours. Monitor by ^{31}P NMR (Shift from ~10 ppm to ~3–5 ppm region).[1]
- Workup: Filter off the precipitated triethylamine hydrochloride salts under inert gas.
- Isolation: Concentrate the filtrate under reduced pressure. The residue is typically used crude for subsequent coupling due to its instability, or purified via rapid flash chromatography (if stable on silica) or crystallization from ether/hexane.

Applications in Drug Development

This reagent is a cornerstone in the synthesis of ProTides (Pronucleotides).[1] It allows the masking of the phosphate group of a nucleoside drug (e.g., anti-viral or anti-cancer agents) to improve cell permeability.

Mechanism of Action (Prodrug Synthesis)

- Coupling: The reagent reacts with the 5'-OH of a nucleoside.[1]
- Activation: Inside the cell, the 2-chlorophenyl group acts as a leaving group (often assisted by enzymatic cleavage), and the P-N bond is hydrolyzed by phosphoramidases, releasing the free monophosphate drug.

Key Applications Table

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Application Area	Function	Example Target
Nucleoside Antivirals	Introduction of phosphoramidate motif	Sofosbuvir analogs (HCV)
Anticancer Agents	Improving lipophilicity of polar nucleotides	Gemcitabine phosphoramidates
Vitamin B12 Chemistry	Synthesis of Cobinamide analogs	Adenosylcobinamide 2-chlorophenyl phosphate

Safety & Handling (MSDS Summary)

Signal Word: DANGER

- Hazards:
  - H314: Causes severe skin burns and eye damage.[1][3]
  - H335: May cause respiratory irritation.[1]
  - EUH014: Reacts violently with water.[1]
- PPE Requirements:
  - Nitrile gloves (double gloving recommended).[1]
  - Chemical splash goggles + Face shield.[1]
  - Fume hood usage is mandatory.[1]
- Spill Management: Do not use water. Absorb with dry sand or vermiculite.[1] Neutralize with weak base only after dilution in organic solvent.[1]

References

- PubChem.**2-Chlorophenyl N-phenylchlorophosphoramidate** (Compound).[1] National Library of Medicine.[1] Available at: [Link]

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